

Spectroscopic Profile of Diethylmethylsilane: A Technical Guide

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Compound of Interest

Compound Name: Diethylmethylsilane

CAS No.: 760-32-7

Cat. No.: B1588745

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **Diethylmethylsilane** (CAS No. 760-32-7), a volatile organosilicon compound. Intended for researchers, scientists, and professionals in drug development and materials science, this document details the theoretical and practical aspects of Nuclear Magnetic Resonance (^1H and ^{13}C NMR) and Infrared (IR) spectroscopy as applied to this analyte. We delve into the structural elucidation facilitated by these techniques, offering field-proven insights into experimental design, data acquisition, and spectral interpretation. This guide is structured to serve as a practical reference for the characterization of **Diethylmethylsilane** and related organosilane compounds.

Introduction

Diethylmethylsilane $[(\text{CH}_3\text{CH}_2)_2\text{SiHCH}_3]$ is a key organosilane intermediate with applications in organic synthesis and as a precursor in the fabrication of silicon-containing materials. Its utility is intrinsically linked to its chemical structure and purity, necessitating robust analytical methods for its characterization. Spectroscopic techniques, particularly Nuclear Magnetic

Resonance (NMR) and Infrared (IR) spectroscopy, are indispensable tools for verifying its molecular architecture and identifying potential impurities.

This guide presents an in-depth analysis of the NMR and IR spectroscopic data of **Diethylmethylsilane**. The causality behind experimental choices, from sample preparation of this volatile and potentially air-sensitive liquid to the nuances of spectral interpretation, is explained to provide a self-validating framework for analysis.

Molecular Structure and Spectroscopic Correlation

The molecular structure of **Diethylmethylsilane** dictates its characteristic spectroscopic signatures. The presence of ethyl, methyl, and silyl-hydride groups gives rise to distinct signals in both NMR and IR spectra, allowing for unambiguous identification.

Caption: Molecular Structure of **Diethylmethylsilane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of hydrogen (^1H) and carbon (^{13}C) nuclei within the molecule. Due to the volatility and potential air-sensitivity of **Diethylmethylsilane**, proper sample preparation is paramount.

Experimental Protocol: NMR Sample Preparation

Given that organosilanes can be reactive with atmospheric moisture and oxygen, an inert atmosphere technique is recommended for sample preparation.

Materials:

- **Diethylmethylsilane**
- Deuterated chloroform (CDCl_3), dried over molecular sieves
- NMR tube with a J. Young's tap or a standard NMR tube with a septum cap
- Schlenk line or glovebox
- Gas-tight syringe

Procedure:

- Dry the NMR tube in an oven at 120 °C overnight and allow it to cool under a stream of inert gas (e.g., argon or nitrogen).
- In an inert atmosphere (glovebox or Schlenk line), add approximately 0.5 mL of deuterated chloroform to the NMR tube.
- Using a gas-tight syringe, carefully transfer ~5-10 μL of **Diethylmethylsilane** into the NMR tube.
- Seal the NMR tube securely with the J. Young's tap or septum cap.
- Gently invert the tube several times to ensure a homogeneous solution.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **Diethylmethylsilane** is expected to exhibit four distinct signals corresponding to the different proton environments.

Table 1: Predicted ^1H NMR Spectroscopic Data for **Diethylmethylsilane**

Signal Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
Si-H	~3.6 - 4.0	Nonet or multiplet	1H	J(H-C)
-CH ₂ -	~0.5 - 0.7	Quartet	4H	J(H-H) $\approx$ 7-8
-CH ₃ (ethyl)	~0.9 - 1.1	Triplet	6H	J(H-H) $\approx$ 7-8
Si-CH ₃	~0.0 - 0.2	Doublet	3H	J(H-H)

Interpretation:

- The silyl-hydride proton (Si-H) is expected to appear as a complex multiplet in the downfield region due to coupling with the protons on the adjacent methyl and ethyl groups.

- The methylene protons ($-\text{CH}_2-$) of the two ethyl groups are chemically equivalent and will appear as a single quartet due to coupling with the adjacent methyl protons.
- The methyl protons ($-\text{CH}_3$) of the two ethyl groups are also equivalent and will present as a triplet, coupled to the methylene protons.
- The methyl protons directly attached to the silicon atom ($\text{Si}-\text{CH}_3$) will appear as a doublet due to coupling with the silyl-hydride proton.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **Diethylmethylsilane** should display three signals, corresponding to the three distinct carbon environments.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Diethylmethylsilane**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
$-\text{CH}_2-$	$\sim 5 - 10$
$-\text{CH}_3$ (ethyl)	$\sim 8 - 12$
$\text{Si}-\text{CH}_3$	$\sim (-5) - 0$

Interpretation:

- The chemical shifts are in the upfield region, which is characteristic of carbons in alkylsilanes.
- The methylene carbon ($-\text{CH}_2-$) of the ethyl groups is expected at a slightly more downfield position compared to the methyl carbons.
- The methyl carbon of the ethyl groups ($-\text{CH}_3$) will appear in a similar region.
- The carbon of the methyl group directly bonded to silicon ($\text{Si}-\text{CH}_3$) is anticipated to have the most upfield chemical shift, potentially appearing at a negative ppm value, a common feature for carbons directly attached to silicon.[\[1\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Experimental Protocol: FTIR Analysis

Due to the volatility of **Diethylmethylsilane**, care must be taken to prevent evaporation during the measurement. A sealed liquid cell or a prompt measurement with an Attenuated Total Reflectance (ATR) accessory is recommended.

Method 1: Neat Liquid on ATR

- Ensure the ATR crystal (e.g., diamond or ZnSe) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Acquire a background spectrum of the clean, empty ATR crystal.
- Place a single drop of **Diethylmethylsilane** directly onto the center of the ATR crystal.
- Promptly acquire the sample spectrum. A typical measurement would involve co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .

Method 2: Sealed Liquid Cell

- Select a liquid transmission cell with IR-transparent windows (e.g., KBr or NaCl) and a suitable path length (e.g., 0.1 mm).
- Carefully fill the cell with **Diethylmethylsilane** using a syringe, ensuring no air bubbles are trapped inside.
- Place the sealed cell in the spectrometer's sample holder and acquire the spectrum.

Interpretation of the IR Spectrum

The IR spectrum of **Diethylmethylsilane** will be dominated by absorptions corresponding to Si-H, C-H, Si-C, and C-C bond vibrations.

Table 3: Principal IR Absorption Bands for **Diethylmethylsilane**

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode Assignment
~2960-2870	Strong	C-H stretching (in ethyl and methyl groups)
~2120	Strong	Si-H stretching
~1460	Medium	C-H bending (in -CH ₂ - and -CH ₃)
~1250	Medium-Strong	Si-CH ₃ symmetric bending
~1010	Medium	C-C stretching
~800-700	Strong	Si-C stretching and CH ₂ rocking

Key Diagnostic Peaks:

- The most characteristic peak in the IR spectrum of **Diethylmethylsilane** is the strong Si-H stretching vibration around 2120 cm⁻¹. The position of this band is sensitive to the electronic environment of the silicon atom.
- The presence of strong C-H stretching bands just below 3000 cm⁻¹ confirms the aliphatic nature of the molecule.
- A medium to strong absorption around 1250 cm⁻¹ is indicative of the symmetric bending of a methyl group attached to a silicon atom.

Caption: Workflow for the Spectroscopic Characterization of **Diethylmethylsilane**.

Conclusion

The combined application of ¹H NMR, ¹³C NMR, and IR spectroscopy provides a robust and comprehensive methodology for the structural characterization and purity assessment of **Diethylmethylsilane**. The distinct signals in the NMR spectra, arising from the unique chemical environments of the protons and carbons, coupled with the characteristic vibrational modes observed in the IR spectrum, allow for an unambiguous confirmation of its molecular

structure. The experimental protocols detailed herein, with specific considerations for the volatile and potentially air-sensitive nature of the compound, provide a reliable framework for obtaining high-quality spectroscopic data. This guide serves as a valuable resource for scientists and researchers engaged in the synthesis, analysis, and application of **Diethylmethylsilane** and related organosilicon compounds.

References

- PubChem. Diethyl(methyl)silane. National Center for Biotechnology Information. [[Link](#)]
- Spectral Database for Organic Compounds (SDBS). **Diethylmethylsilane**. National Institute of Advanced Industrial Science and Technology (AIST), Japan. [[Link](#)]
- NIST Chemistry WebBook. Diethylsilane. National Institute of Standards and Technology. [[Link](#)]
- Gelest, Inc. Infrared Analysis of Organosilicon Compounds: Spectra-Structure Correlations. [[Link](#)]
- Reich, H. J. NMR Spectroscopy Data. University of Wisconsin. [[Link](#)]
- Agilent Technologies. Improved Measurement of Liquid Samples Using FTIR. [[Link](#)]

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